

# Essential Safety and Operational Guide for Handling 1,8-Diiodonaphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **1,8-Diiodonaphthalene** (CAS No. 1730-04-7). Adherence to these procedures is essential for ensuring personnel safety and minimizing environmental impact.

## Hazard Identification and Immediate Precautions

**1,8-Diiodonaphthalene** is a crystalline solid that is harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Immediate precautions include avoiding ingestion and preventing release into the environment.

Hazard Classification:

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][2]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>6</sub> I <sub>2</sub> [1]
Molecular Weight	379.96 g/mol [1][2]
Appearance	Light yellow to brown crystalline solid[3]
Melting Point	109-113 °C[2][3]
Boiling Point	384.2 ± 15.0 °C (Predicted)[3]
Density	2.265 ± 0.06 g/cm <sup>3</sup> (Predicted)[3]
Solubility	Poorly soluble in water; moderately soluble in methylene chloride and ethyl acetate[4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1,8-Diiodonaphthalene**. The following table outlines the minimum requirements.

Protection Type	Minimum Requirement	Specifications and Rationale
Eye Protection	Chemical safety goggles and a face shield	Provides protection against splashes and airborne particles.
Hand Protection	Double gloving with chemically resistant gloves	<p>Given that aromatic and halogenated hydrocarbons can attack glove materials, double gloving is a prudent measure. [5] Butyl rubber gloves are recommended for handling halogenated solvents, though they may perform poorly with aromatic hydrocarbons.[6] Nitrile gloves offer good resistance to some organic solvents but have poor resistance to aromatic and halogenated hydrocarbons.[7] [8] Therefore, using a combination, such as a nitrile inner glove and a butyl rubber outer glove, or two pairs of nitrile gloves with immediate replacement upon contamination, is advised. Always inspect gloves for integrity before use.</p>
Skin and Body Protection	Laboratory coat and a chemical-resistant apron	A fully buttoned lab coat protects skin and clothing. A chemical-resistant apron is recommended for handling larger quantities.
Respiratory Protection	NIOSH-approved air-purifying respirator with particulate filters	To prevent inhalation of the solid compound, especially

(N95 or higher)

when handling powders.[9]

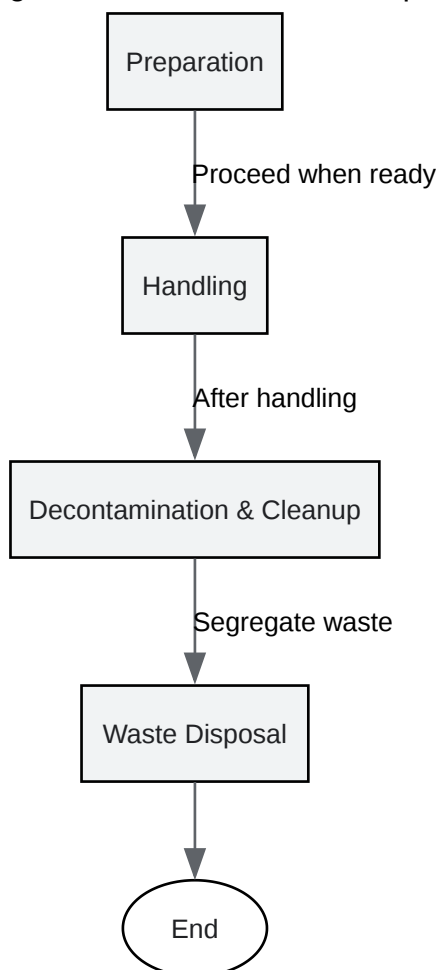
Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize airborne particles.

## Step-by-Step Handling and Operational Plan

A systematic approach is crucial for the safe handling of **1,8-Diiodonaphthalene**.

Workflow for Handling **1,8-Diiodonaphthalene**:

Handling Workflow for 1,8-Diiodonaphthalene



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for the safe handling of **1,8-Diiodonaphthalene** from preparation to disposal.

#### Experimental Protocol:

- Preparation:
  - Designate a specific work area, preferably within a certified chemical fume hood.
  - Ensure safety equipment, including an eyewash station and safety shower, is accessible and operational.
  - Assemble all necessary lab equipment (glassware, spatulas, etc.) before handling the chemical.
  - Don all required PPE as outlined in the table above.
- Handling:
  - Handle **1,8-Diiodonaphthalene** as a solid. Minimize the creation of dust.
  - For weighing, use a balance inside a chemical fume hood or a balance with a draft shield.
  - Use appropriate tools for all transfers to avoid direct contact.
  - Keep containers tightly sealed when not in use.
- Decontamination and Cleanup:
  - Wipe down the work area with a suitable solvent (e.g., acetone) followed by a soap and water solution.
  - Decontaminate all equipment that came into contact with the chemical.
  - Remove PPE carefully, avoiding self-contamination, and dispose of disposable items as hazardous waste.

- Wash hands thoroughly with soap and water after handling is complete.

## Disposal Plan

Proper disposal of **1,8-Diiodonaphthalene** and associated waste is critical to prevent environmental contamination.

Waste Segregation and Disposal Protocol:

Waste Type	Collection and Labeling	Disposal Method
Solid 1,8-Diiodonaphthalene Waste	Collect in a clearly labeled, sealed container designated for "Halogenated Aromatic Waste."	Dispose of through a licensed hazardous waste disposal company. Incineration at high temperatures (at least 850°C, and 1100°C if the waste contains more than 1% halogenated organic substances) is a common method for destroying halogenated organic compounds. <a href="#">[10]</a>
Contaminated Labware (e.g., gloves, weighing paper)	Place in the same "Halogenated Aromatic Waste" container as the solid waste.	Dispose of through a licensed hazardous waste disposal company.
Solutions of 1,8-Diiodonaphthalene	Collect in a sealed, properly labeled hazardous waste container. The solvent will dictate the specific waste stream. Do not dispose of down the drain.	The disposal method will depend on the solvent used. Halogenated and non-halogenated solvent wastes should be segregated.
Spill Cleanup Material	Absorb small spills with an inert material (e.g., vermiculite, sand) and place in a sealed container labeled "Halogenated Aromatic Waste."	Dispose of through a licensed hazardous waste disposal company.

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines and to arrange for waste pickup. Landfilling of halogenated organic compounds is generally not recommended due to their persistence and potential to leach into the environment.[\[11\]](#)[\[12\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,8-Diiodonaphthalene | C<sub>10</sub>H<sub>6</sub>I<sub>2</sub> | CID 633286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 二碘萘 ≥98.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1,8-DIIODONAPHTHALENE CAS#: 1730-04-7 [m.chemicalbook.com]
- 4. 1,8-diiodonaphthalene; CAS No.: 1730-04-7 [chemshuttle.com]
- 5. fac.uncg.edu [fac.uncg.edu]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. gloves.com [gloves.com]
- 8. ehrls.upenn.edu [ehrls.upenn.edu]
- 9. aghealthandsafety.com [aghealthandsafety.com]
- 10. zerowasteeurope.eu [zerowasteeurope.eu]
- 11. pubs.acs.org [pubs.acs.org]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1,8-Diiodonaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175167#personal-protective-equipment-for-handling-1-8-diiodonaphthalene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)